

# Amino-PEG10-acid: A Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: Amino-PEG10-acid

Cat. No.: B3247408

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Amino-PEG10-acid**, a heterobifunctional linker critical in the development of advanced therapeutics such as Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). Adherence to the protocols and safety measures outlined in this document is essential for ensuring a safe laboratory environment and the integrity of experimental outcomes.

## Chemical and Physical Properties

**Amino-PEG10-acid** is a polyethylene glycol (PEG) derivative featuring a terminal primary amine and a carboxylic acid group, separated by a 10-unit PEG spacer. This structure imparts hydrophilicity, making it a valuable tool for improving the solubility and pharmacokinetic properties of conjugated molecules.<sup>[1][2]</sup>

Property	Data	Source(s)
Chemical Formula	C23H47NO12	--INVALID-LINK--[3]
Molecular Weight	529.62 g/mol	--INVALID-LINK--[3]
CAS Number	196936-04-6, 2170987-85-4	--INVALID-LINK--, --INVALID-LINK--[4]
Physical Form	White solid	--INVALID-LINK--
Solubility	Soluble in MeOH, DMF, and DMSO	--INVALID-LINK--

## Hazard Identification and Safety Precautions

While a complete, official Safety Data Sheet (SDS) for **Amino-PEG10-acid** is not consistently available across all suppliers, information from related compounds and supplier data provides guidance on potential hazards. The primary hazards are associated with skin and eye irritation, and potential respiratory tract irritation from dust.

A Safety Data Sheet for the related compound Amino-PEG10-amine indicates that it is harmful if swallowed and very toxic to aquatic life. Given the structural similarity, it is prudent to handle **Amino-PEG10-acid** with similar precautions.

GHS Hazard Statements (based on related compounds):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **Amino-PEG10-acid**.

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other appropriate chemical-resistant gloves. Inspect gloves for integrity before and during use.
Body Protection	A lab coat should be worn at all times. For larger quantities, consider a chemical-resistant apron.
Respiratory	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.

## Handling, Storage, and Disposal

### Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Avoid contact with skin and eyes.
- Use non-sparking tools and minimize dust generation.
- Wash hands thoroughly after handling.

### Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended long-term storage is at -20°C.

- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

## Disposal

Dispose of waste in accordance with local, state, and federal regulations. Due to the potential for aquatic toxicity, avoid release to the environment.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

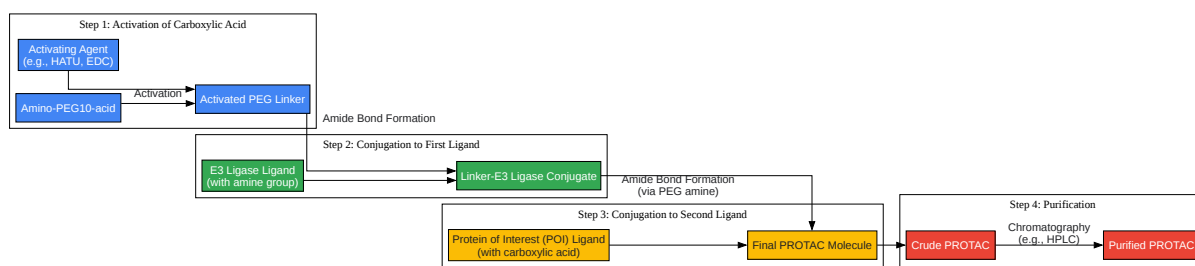
## Experimental Protocols and Applications

**Amino-PEG10-acid** is a key linker in the synthesis of PROTACs. The following section outlines a generalized experimental workflow for its use in this application.

### General PROTAC Synthesis Workflow

The synthesis of a PROTAC using a PEG linker like **Amino-PEG10-acid** typically involves a multi-step process. The bifunctional nature of the linker allows for the sequential conjugation of

a ligand for the protein of interest (POI) and a ligand for an E3 ubiquitin ligase.

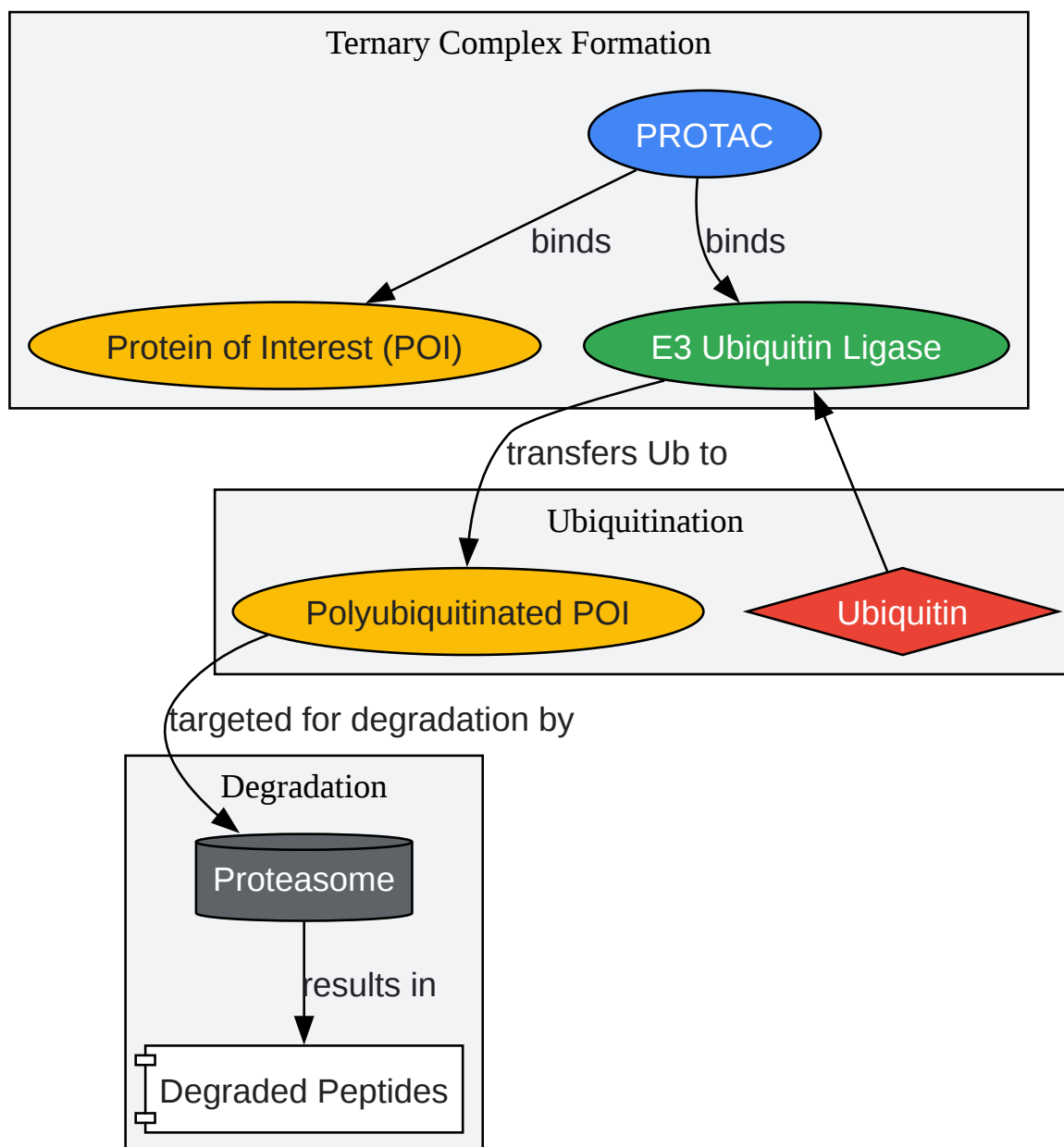


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A generalized workflow for the synthesis of a PROTAC molecule using **Amino-PEG10-acid**.

## Signaling Pathway of PROTAC Action

Once synthesized, the PROTAC molecule facilitates the degradation of a target protein by hijacking the cell's ubiquitin-proteasome system.



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The mechanism of action for a PROTAC, leading to targeted protein degradation.

## Conclusion

**Amino-PEG10-acid** is a versatile and valuable tool in modern drug discovery and development. Its hydrophilic properties and bifunctional nature make it an ideal linker for creating complex bioconjugates. However, its safe use requires a thorough understanding of its

potential hazards and the implementation of appropriate safety protocols. By following the guidelines outlined in this technical guide, researchers can minimize risks and effectively utilize **Amino-PEG10-acid** in their experimental workflows.

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## References

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